

Safe disposal and waste management of 4-Chloro-2-fluorobenzoic acid

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Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzoic acid

Cat. No.: B1584855

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Technical Support Center: 4-Chloro-2-fluorobenzoic Acid

This technical support center provides guidance on the safe disposal and waste management of **4-Chloro-2-fluorobenzoic acid** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

1. What is 4-Chloro-2-fluorobenzoic acid?

4-Chloro-2-fluorobenzoic acid (CAS No: 446-30-0) is a halogenated aromatic carboxylic acid. [1] It appears as a white to off-white crystalline solid. [1][2] This compound is often used as an intermediate in the synthesis of pharmaceuticals and agrochemicals. [1][2][3]

2. What are the main hazards associated with 4-Chloro-2-fluorobenzoic acid?

The primary hazards include:

- Skin irritation [4][5]
- Serious eye irritation [4][5]
- May cause respiratory irritation [4][5]

- Harmful if swallowed[3][6]

It is classified as an irritant (Xi) and harmful (Xn).[2][3]

3. What are the proper storage conditions for **4-Chloro-2-fluorobenzoic acid**?

Store the compound in a cool, dry, and well-ventilated area.[1][5][6][7][8] The container should be tightly sealed and light-resistant.[1] It should be stored away from strong bases, oxidizing agents, and reducing agents.[1][9]

4. What personal protective equipment (PPE) should be worn when handling this chemical?

When handling **4-Chloro-2-fluorobenzoic acid**, the following PPE is recommended:

- Protective gloves[8][10][11]
- Safety goggles or eyeshields[1][10][11]
- A lab coat or protective clothing[1][8]
- A dust mask (type N95 or equivalent) when handling the solid form to avoid inhalation of dust.[10][11]

5. How should I dispose of waste **4-Chloro-2-fluorobenzoic acid**?

Waste material must be disposed of in accordance with national and local regulations. It is recommended to dispose of the contents and container at an approved waste disposal plant.[5][8][9] You should contact a licensed professional waste disposal service to dispose of this material.[12] Do not let the product enter drains.[7][12]

6. Is **4-Chloro-2-fluorobenzoic acid** soluble in water?

No, it is sparingly soluble or insoluble in water.[1][2][8] It is more readily soluble in polar organic solvents like ethanol, acetone, and dimethylformamide.[1]

7. What are the environmental effects of this compound?

Due to its chemical structure, **4-Chloro-2-fluorobenzoic acid** should be handled with caution to prevent environmental contamination.[1] Halogenated aromatic compounds can persist in the environment.[1] While some microorganisms can degrade fluorobenzoic acids, the process can be slow.[13] It is crucial to prevent the chemical from entering drains or waterways.[7][12]

Data Presentation

Physical and Chemical Properties of 4-Chloro-2-fluorobenzoic Acid

Property	Value
CAS Number	446-30-0[4][10]
Molecular Formula	C ₇ H ₄ ClFO ₂ [4]
Molecular Weight	174.56 g/mol [10][11]
Appearance	White to off-white crystalline solid/powder[1][2][3]
Melting Point	204-208 °C[2][3][10]
Boiling Point	274.7 °C at 760 mmHg[2][8]
Water Solubility	Insoluble[2][8]
Density	1.477 g/cm ³ [2]
Flash Point	119.9 °C[2]
Vapor Pressure	0.00259 mmHg at 25 °C[2][8]

Troubleshooting Guide

Q1: What should I do in case of an accidental spill?

A1:

- Evacuate: Evacuate non-essential personnel from the immediate area.[7]
- Ventilate: Ensure adequate ventilation.[7]

- Contain: Prevent the spill from spreading and from entering drains.[7][12]
- Personal Protection: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[10][11]
- Clean-up: For a solid spill, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[14] Avoid generating dust.[7][14]
- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of the collected waste and contaminated materials through a licensed professional waste disposal service.[12]

Q2: I've noticed skin or eye irritation after handling the compound. What is the first aid procedure?

A2:

- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[5][9] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[5][9]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected skin with plenty of soap and water.[5][9] If skin irritation occurs, get medical advice.[5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[5][8] If the person feels unwell, call a poison center or doctor.[5]
- Ingestion: Rinse the mouth with water.[5] Call a poison center or doctor if you feel unwell.[5]

Q3: The material has changed color or consistency in storage. What does this mean?

A3: A change in appearance could indicate contamination or degradation. **4-Chloro-2-fluorobenzoic acid** should be a white to off-white crystalline solid.[1][2] If it has changed significantly, it should not be used for experimental purposes. It should be treated as chemical waste and disposed of according to the proper protocols outlined in this guide.

Q4: Can I neutralize small amounts of **4-Chloro-2-fluorobenzoic acid** with a base for disposal?

A4: While chemically it is an acid and will react with a base, self-neutralization for disposal in a laboratory setting is not recommended without a validated and approved institutional protocol. The reaction can be exothermic, and improper handling could create additional hazards. The recommended and safest method of disposal is to collect the waste in a designated, properly labeled container and have it managed by a professional waste disposal service.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[12\]](#)

Experimental Protocols

Protocol: Waste Collection and Preparation for Professional Disposal

This protocol outlines the standard procedure for collecting and preparing waste **4-Chloro-2-fluorobenzoic acid** for collection by a licensed disposal company.

1. Materials Required:

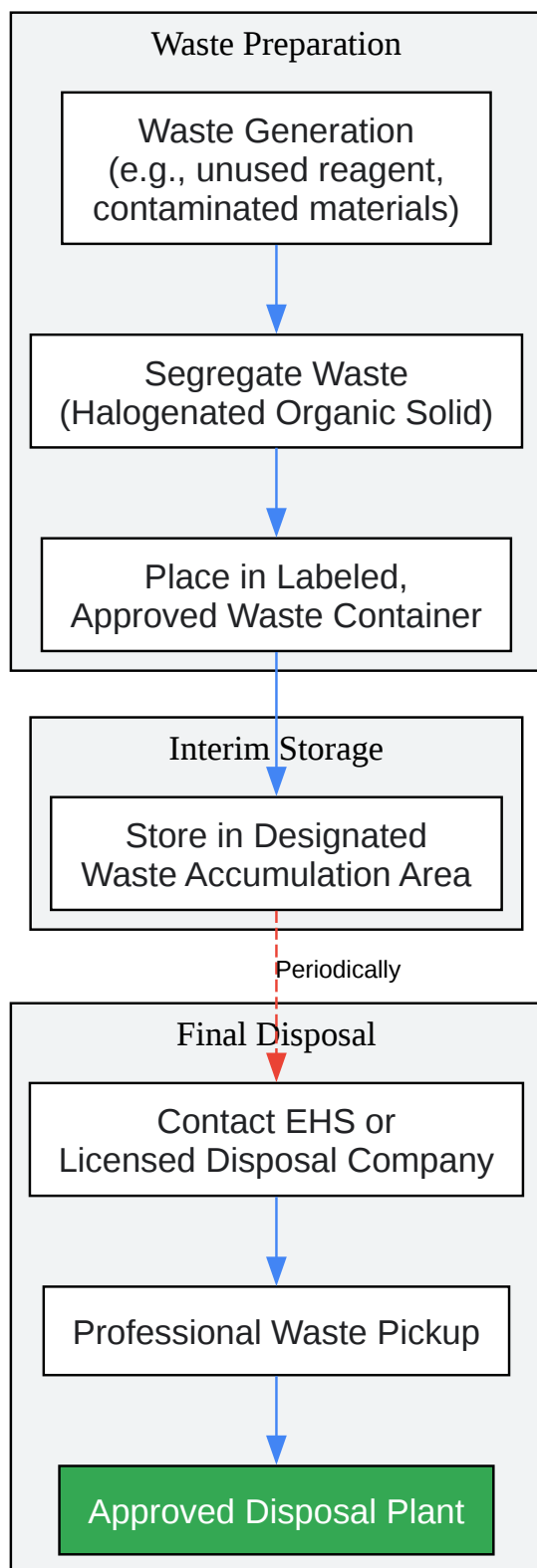
- Designated chemical waste container (clearly labeled, compatible material)
- Waste label
- Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves

2. Procedure:

- Designate a Waste Container: Use a container specifically designated for halogenated organic solid waste. Ensure the container is clean, dry, and has a secure lid.
- Wear Appropriate PPE: Before handling the waste, put on all required PPE.
- Transfer Waste: Carefully transfer the waste **4-Chloro-2-fluorobenzoic acid** (e.g., unused chemical, contaminated consumables like weighing paper or gloves) into the designated waste container.
- Avoid creating dust when transferring the solid.[\[7\]](#)
- Do not mix with other incompatible waste streams.[\[1\]](#)
- Secure the Container: Tightly close the container lid to prevent spills or the release of dust.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Label the Container: Affix a completed waste label to the container. The label must include:

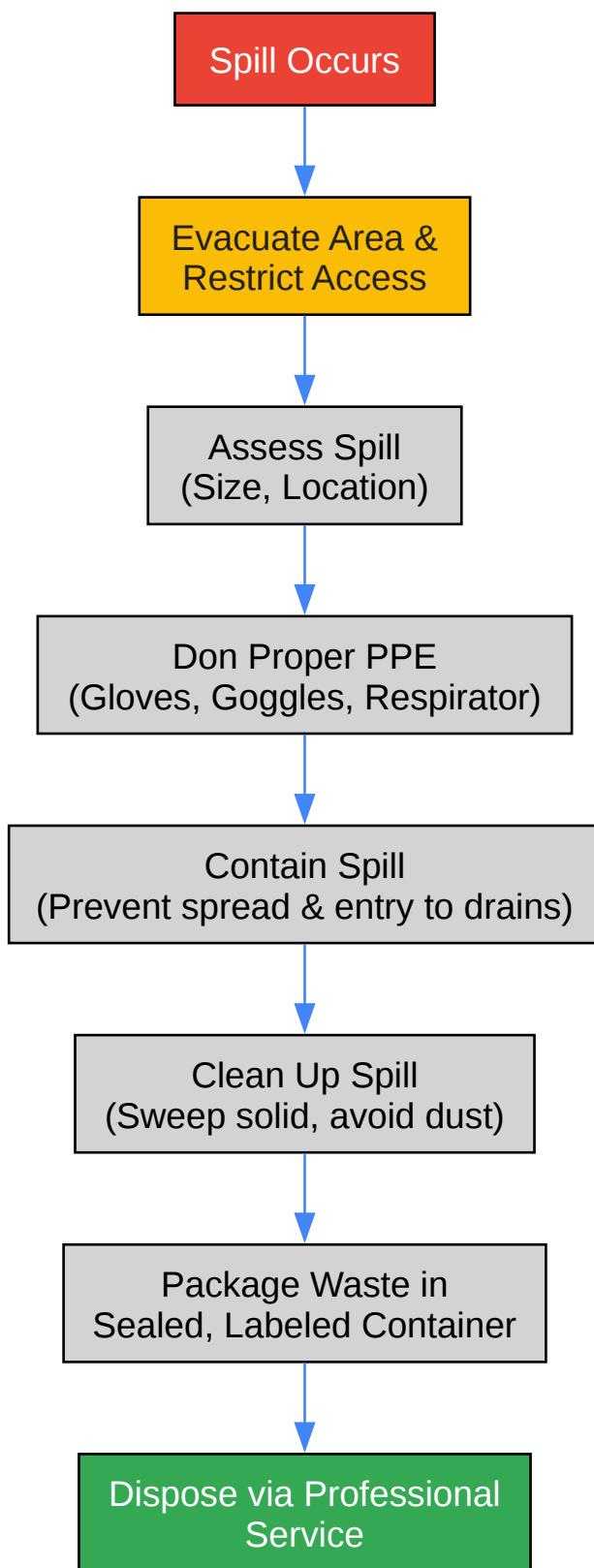
- The full chemical name: "Waste **4-Chloro-2-fluorobenzoic acid**"
 - CAS Number: 446-30-0
 - Associated hazards (e.g., "Irritant," "Harmful")[\[4\]](#)[\[5\]](#)
 - Approximate quantity of waste
 - Date of accumulation
-
- Storage Pending Disposal: Store the sealed and labeled waste container in a designated, well-ventilated, and secure waste accumulation area.[\[1\]](#)[\[5\]](#)[\[8\]](#) This area should be away from general laboratory traffic and incompatible materials.[\[1\]](#)
 - Arrange for Disposal: Contact your institution's Environmental Health & Safety (EHS) office or a licensed chemical waste disposal company to arrange for pickup and proper disposal.
[\[12\]](#)

Visualizations



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Caption: Waste Management Decision Workflow for **4-Chloro-2-fluorobenzoic Acid**.



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Caption: Logical Workflow for Responding to a Spill Incident.

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